

# Technical Support Center: 2,3,5-Triiodobenzoic Acid (TIBA)

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## Compound of Interest

Compound Name: 2,3,5-Triiodobenzoic acid

Cat. No.: B023451

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Welcome to the technical support center for **2,3,5-Triiodobenzoic Acid (TIBA)**. This resource is designed to assist researchers, scientists, and drug development professionals in effectively utilizing TIBA in their experiments. Here you will find troubleshooting guides and frequently asked questions to address common challenges, particularly concerning its solubility.

## Frequently Asked Questions (FAQs)

Q1: Why is my **2,3,5-Triiodobenzoic Acid** not dissolving in water?

A1: **2,3,5-Triiodobenzoic Acid (TIBA)** is inherently insoluble in water due to its molecular structure.<sup>[1][2][3][4]</sup> The presence of three large, non-polar iodine atoms on the benzoic acid ring significantly increases its hydrophobicity, preventing it from readily dissolving in polar solvents like water.<sup>[5]</sup>

Q2: What are the recommended solvents for dissolving **2,3,5-Triiodobenzoic Acid**?

A2: TIBA is soluble in various organic solvents and alkaline solutions. Recommended solvents include:

- Ethanol<sup>[1][2][6]</sup>
- Methanol<sup>[7]</sup>
- Dimethyl sulfoxide (DMSO)<sup>[8]</sup>

- Acetone[6]
- Ether[2][6]
- Aqueous solutions of sodium hydroxide (NaOH) or potassium hydroxide (KOH)[1]

Q3: Is there a water-soluble form of TIBA available?

A3: Yes, the sodium salt of **2,3,5-Triiodobenzoic Acid** is highly soluble in water.[8][9] This form is often preferred for preparing aqueous stock solutions for experimental use.[9]

Q4: What is the primary mechanism of action of TIBA?

A4: TIBA is a well-characterized inhibitor of polar auxin transport in plants.[1][3][4][10][11] It disrupts the directional flow of the plant hormone auxin by interfering with the trafficking and localization of PIN-FORMED (PIN) proteins, which are essential auxin efflux carriers.[11][12]

Q5: How should I store my TIBA solutions?

A5: For optimal stability, stock solutions of TIBA should be stored at -20°C.[1] It is also recommended to protect the solutions from light.[4] To avoid repeated freeze-thaw cycles, consider aliquoting the stock solution into smaller, single-use vials.[9]

## Troubleshooting Guide

This guide provides solutions to common problems encountered when working with **2,3,5-Triiodobenzoic Acid**.

Problem	Possible Cause	Solution
TIBA powder is not dissolving in water.	TIBA is insoluble in water.	Use an appropriate organic solvent like ethanol or DMSO, or an alkaline solution such as 1N NaOH. Alternatively, use the water-soluble sodium salt of TIBA. <a href="#">[1]</a> <a href="#">[8]</a> <a href="#">[9]</a>
A precipitate forms when adding an aqueous buffer to my TIBA stock solution (dissolved in organic solvent).	The addition of the aqueous buffer is causing the TIBA to precipitate out of the solution due to its low aqueous solubility.	Prepare the final concentration in the buffer by adding the TIBA stock solution dropwise while vigorously stirring. If precipitation persists, consider preparing the stock solution in a solvent miscible with your buffer system or using the sodium salt of TIBA.
I observe inconsistent or no biological effect in my experiment.	1. The TIBA may not be fully dissolved. 2. The final concentration is incorrect. 3. The solution has degraded.	1. Ensure the TIBA is completely dissolved in the stock solution before use. Gentle heating or sonication can aid dissolution in some organic solvents. <a href="#">[13]</a> 2. Verify all calculations for dilutions and stock solution preparation. 3. Prepare fresh solutions, especially if the stock solution has been stored for an extended period or handled improperly.
The pH of my final medium is altered after adding the TIBA solution.	The acidic nature of TIBA or the basic nature of the solvent (e.g., NaOH) can affect the pH.	Adjust the pH of the final solution after the addition of the TIBA stock solution.

## Experimental Protocols

## Protocol 1: Preparation of a 10 mM Stock Solution of 2,3,5-Triiodobenzoic Acid in Ethanol

Materials:

- **2,3,5-Triiodobenzoic Acid** (MW: 499.81 g/mol )
- Absolute Ethanol
- Sterile volumetric flask
- Sterile magnetic stirrer and stir bar
- Analytical balance

Procedure:

- Accurately weigh 49.98 mg of **2,3,5-Triiodobenzoic Acid**.
- Transfer the powder to a 10 mL sterile volumetric flask.
- Add approximately 8 mL of absolute ethanol to the flask.
- Place a sterile magnetic stir bar in the flask and stir on a magnetic stirrer until the solid is completely dissolved.
- Once dissolved, bring the final volume to 10 mL with absolute ethanol.
- Store the stock solution at -20°C in a tightly sealed, light-protected container.

## Protocol 2: Preparation of a 10 mM Aqueous Stock Solution of 2,3,5-Triiodobenzoic Acid, Sodium Salt

Materials:

- Benzoic acid, 2,3,5-triiodo-, sodium salt (MW: 521.78 g/mol )<sup>[9]</sup>
- High-purity water (e.g., Milli-Q® or equivalent)

- Sterile 100 mL volumetric flask[9]
- Sterile magnetic stirrer and stir bar[9]
- Analytical balance

#### Procedure:

- Using an analytical balance, accurately weigh out 0.522 g of "Benzoic acid, 2,3,5-triiodo-, sodium salt".[9]
- Transfer the weighed powder to a 100 mL volumetric flask.[9]
- Add approximately 80 mL of high-purity water.[9]
- Place a sterile magnetic stir bar in the flask and place it on a magnetic stirrer.[9]
- Stir the solution until the powder is completely dissolved. The sodium salt is highly soluble in water, so this should occur relatively quickly.[9]
- Once the solid is fully dissolved, carefully add high-purity water to the flask until the bottom of the meniscus reaches the 100 mL calibration mark.[9]
- For applications requiring sterile conditions, filter-sterilize the stock solution using a 0.22  $\mu\text{m}$  syringe filter into a sterile container.[9]
- Dispense the sterile stock solution into smaller, single-use aliquots in sterile tubes and store at  $-20^{\circ}\text{C}$ .[9]

## Data Presentation

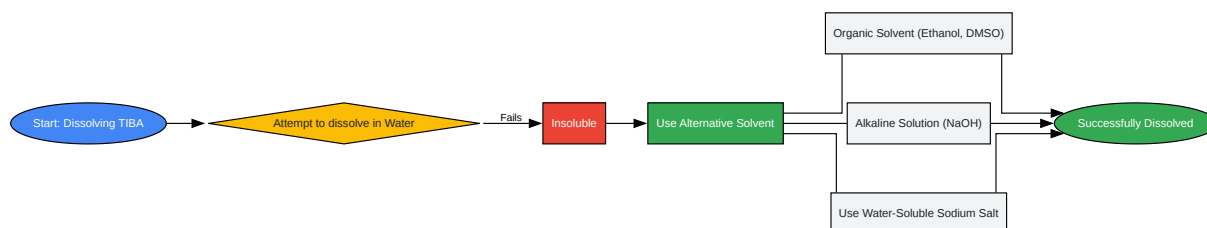
Table 1: Solubility of **2,3,5-Triiodobenzoic Acid** and its Sodium Salt

Compound	Solvent	Solubility	Reference
2,3,5-Triiodobenzoic Acid	Water	Insoluble	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Ethanol	Very Soluble	<a href="#">[1]</a> <a href="#">[2]</a>	
Methanol	Soluble (5%)	<a href="#">[7]</a>	
NaOH/KOH	Soluble	<a href="#">[1]</a>	
Benzoic acid, 2,3,5-triiodo-, sodium salt	Water	Highly Soluble	<a href="#">[9]</a> <a href="#">[14]</a>

Table 2: Physicochemical Properties

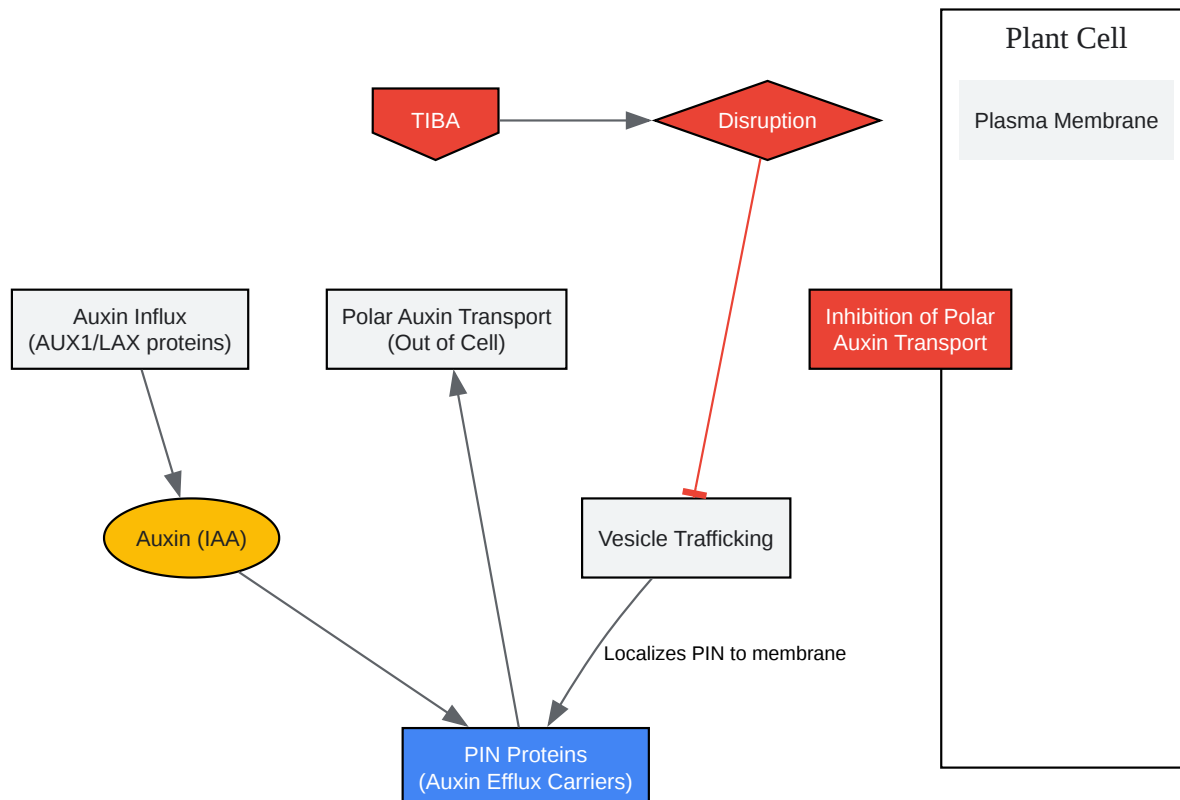
Property	2,3,5-Triiodobenzoic Acid	Benzoic acid, 2,3,5-triiodo-, sodium salt	Reference
Molecular Formula	C <sub>7</sub> H <sub>3</sub> I <sub>3</sub> O <sub>2</sub>	C <sub>7</sub> H <sub>2</sub> I <sub>3</sub> NaO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[9]</a>
Molecular Weight	499.81 g/mol	521.78 g/mol	<a href="#">[1]</a> <a href="#">[9]</a>
Appearance	White to off-white crystalline powder	White to off-white crystalline powder	<a href="#">[2]</a> <a href="#">[9]</a>
Melting Point	220-226 °C	Not applicable	<a href="#">[14]</a>

## Visualizations



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Caption: Troubleshooting workflow for dissolving **2,3,5-Triiodobenzoic Acid**.



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